

Dilmapimod safety tolerability profile other inhibitors

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Safety and Tolerability Profile of p38 MAPK Inhibitors

The table below compares the safety and key findings from clinical trials of various p38 MAPK inhibitors.

Inhibitor Name	Therapeutic Area	Phase	Safety & Tolerability Findings	Key Efficacy & Development Status
Dilmapimod (SB-681323)	Severe Trauma (at risk for ARDS) [1] [2]	Ila	Well-tolerated in a critically ill population; no clinically relevant safety findings [1].	Showed a trend in reducing inflammatory biomarkers (IL-6, CRP); may merit further evaluation [1] [3].
	Neuropathic Pain [4]	II	Well tolerated; no clinically relevant safety issues reported [4].	Associated with a significant reduction in pain intensity; requires larger confirmatory studies [4].
Losmapimod	Coronary Heart Disease (CHD) [5]	Meta-analysis	-	No significant reduction in Major Adverse

Inhibitor Name	Therapeutic Area	Phase	Safety & Tolerability Findings	Key Efficacy & Development Status
				Cardiovascular Events (MACE) [5].
	Facioscapulohumeral Muscular Dystrophy (FSHD) [6]	III	Safety and tolerability profile was consistent with previous studies; no treatment-related serious adverse events [6].	Failed primary and secondary endpoints (2024); sponsor suspended future development [6].
P38 MAPK Inhibitors (as a class)	Coronary Heart Disease (CHD) [5]	Meta-analysis	-	As a drug class, did not show a significant reduction in MACE, unlike other immunomodulators (e.g., NLRP3 inhibitors) [5].

Detailed Experimental Protocols

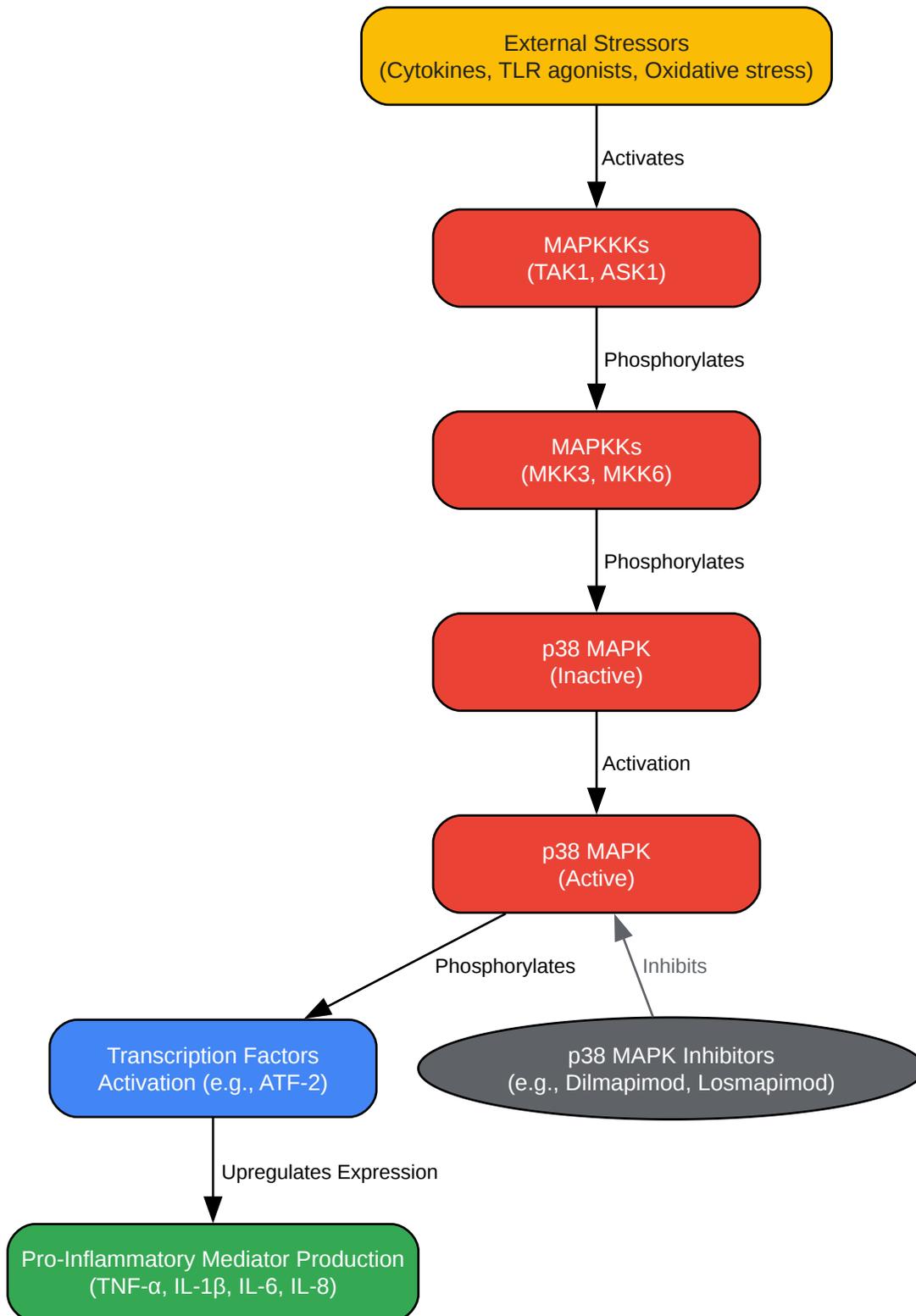
For the key studies cited, here are the methodologies used:

- **Dilmapimod in Severe Trauma (Phase IIa) [1]**
 - **Design:** Randomized, double-blind, placebo-controlled, parallel-group study.
 - **Patients:** 77 severe trauma patients (Injury Severity Score >16) at risk for Acute Respiratory Distress Syndrome (ARDS).
 - **Dosing:** Patients received 4- or 24-hour IV infusions of **dilmapimod** at different doses (3 mg, 7.5 mg, 10 mg) or placebo, daily for 3 days.
 - **Endpoints:** Primary: safety and tolerability. Secondary: pharmacokinetics and effect on inflammatory biomarkers (IL-6, CRP, IL-8, sTNFr1).
- **Dilmapimod in Neuropathic Pain (Phase II) [4]**

- **Design:** Double-blind, placebo-controlled, two-period cross-over study.
 - **Patients:** 50 patients with chronic neuropathic pain due to nerve injury or compression.
 - **Dosing:** Oral administration of **dilmapimod** (7.5 mg or 15 mg twice daily) or placebo for two weeks, separated by a 2-week washout period.
 - **Endpoint:** Primary: change in average daily pain intensity from baseline, measured by an 11-point Pain Intensity Numerical Rating Scale (PI-NRS).
- **Losmapimod in FSHD (Phase III, REACH trial) [6]**
 - **Design:** Multi-center, randomized, double-blind, placebo-controlled trial.
 - **Patients:** 260 patients with FSHD.
 - **Dosing:** Randomized 1:1 to receive oral losmapimod (15 mg twice daily) or placebo over a 48-week treatment period.
 - **Endpoint:** Primary: absolute change from baseline in Reachable Workspace (RWS).
Secondary: Muscle Fat Infiltration (MFI), shoulder abductor strength, and patient-reported outcomes.

The p38 MAPK Signaling Pathway and Drug Mechanism

The following diagram illustrates the signaling pathway that these inhibitors target, which is central to inflammatory responses.



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This pathway shows how p38 MAPK is a central hub in the inflammatory response. Inhibitors like **dilmapimod** and losmapimod work by binding to the active site of the p38 MAPK enzyme, preventing it

from phosphorylating downstream transcription factors. This, in turn, suppresses the production of key pro-inflammatory cytokines (e.g., TNF- α , IL-1 β , IL-6) that drive pathology in various diseases [7].

Interpretation and Key Takeaways

- **Favorable Safety Profile:** Across multiple trials and conditions, **dilmapimod** has consistently demonstrated a well-tolerated profile with no significant safety concerns, even in critically ill trauma patients [1] [4]. Losmapimod also showed a manageable safety profile in its large Phase III trial [6].
- **Primary Hurdle is Efficacy, Not Safety:** The major challenge for p38 MAPK inhibitors has been demonstrating robust and reproducible clinical efficacy in late-stage trials, leading to failures and program suspensions, as seen with losmapimod in FSHD [6].
- **Heterogeneous Results:** The efficacy of these inhibitors appears to be highly dependent on the specific disease context. While they show promise in some areas (e.g., neuropathic pain, biomarker reduction in ARDS), they have not shown benefit in others (e.g., cardiovascular outcomes) [5].

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References

1. A Randomized Dose-Escalation Study of the Safety and ... [pubmed.ncbi.nlm.nih.gov]
2. A Randomized Dose-Escalation Study of the Safety and ... [scholar.usuhs.edu]
3. PMC - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
4. Clinical trial of the p38 MAP kinase inhibitor dilmapimod in ... [sciencedirect.com]
5. Efficacy of new immunomodulatory drugs on major adverse ... [pmc.ncbi.nlm.nih.gov]
6. Fulcrum Therapeutics Announces Topline Results from Phase ... [ir.fulcrumtx.com]
7. The journey of p38 MAP kinase inhibitors [sciencedirect.com]

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